

Application Notes: Wash-Free Staining Protocols for Lysosomal pH Probes

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Compound of Interest

Compound Name: TME-HYM (PH Probe)

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Introduction

The acidic environment of lysosomes is crucial for their function in cellular degradation and recycling pathways. Monitoring lysosomal pH is therefore a key aspect of research in various fields, including cell biology, neurodegenerative disease, and cancer. Traditional methods for labeling and measuring the pH of these organelles often involve multiple wash steps to remove background fluorescence from unbound probes. These washing procedures can be time-consuming, disruptive to live cells, and may introduce variability into experiments.

This application note details the use of a family of fluorescent probes that enable wash-free staining of lysosomes, allowing for streamlined and robust live-cell imaging experiments. We will provide an overview of these probes, a comparison of their spectral properties, and detailed protocols for their application.

Featured Wash-Free Lysosomal Probes: LysoView™ Dyes

The LysoView™ dyes are a series of fluorescent probes designed to specifically accumulate in acidic organelles, such as lysosomes, in live cells.[1][2] A key feature of these dyes is their suitability for no-wash staining protocols, which simplifies experimental workflows and minimizes perturbation of the cells.[1][2] The family includes several options with distinct

spectral characteristics, some of which also exhibit pH-sensitive fluorescence, making them valuable tools for studying lysosomal pH dynamics.

Quantitative Data Presentation

The table below summarizes the key properties of various LysoView™ dyes, facilitating probe selection for specific experimental needs.

Probe Name	Excitation Max (nm)	Emission Max (nm)	Color	pH-Sensitive Fluorescence	pKa
LysoView™ 405	400	464	Blue	No	Not Applicable
LysoView™ 488	496	526	Green	No	Not Applicable
LysoView™ 540	541	634	Orange	Yes[2][3][4]	Not Provided by Manufacturer
LysoView™ 550	542	567	Orange	No	Not Applicable
LysoView™ 594	585	634	Red	No	Not Applicable
LysoView™ 633	634	659	Far-Red	Yes[1][2][3][4][5]	Not Provided by Manufacturer
LysoView™ 640	650	675	Far-Red	No	Not Applicable
LysoView™ 650	650	675	Far-Red	No	Not Applicable
LysoView™ 680	Not Provided	Not Provided	Near-Infrared	No	Not Applicable

Note: The spectral properties of LysoView™ 540 and LysoView™ 633 are pH-dependent and the provided values are for the acidic environment of the lysosome ($\text{pH} \leq 5$).^{[1][3][5]} While the manufacturer does not specify the pKa values for LysoView™ 540 and LysoView™ 633, their fluorescence intensity is shown to increase in more acidic environments.

Experimental Protocols

Below are detailed methodologies for wash-free lysosomal staining using LysoView™ dyes in live cells.

Protocol 1: General Wash-Free Lysosomal Staining

This protocol is suitable for all LysoView™ dyes for the visualization of lysosomes.

Materials:

- LysoView™ dye stock solution (typically 1000X in DMSO or water)
- Complete cell culture medium
- Live cells cultured in a suitable imaging vessel (e.g., glass-bottom dish or chamber slide)
- Fluorescence microscope with appropriate filter sets

Procedure:

- **Prepare Staining Solution:** Dilute the 1000X LysoView™ dye stock solution to a final working concentration of 1X in pre-warmed complete cell culture medium. For example, add 1 μL of the 1000X stock to 1 mL of medium. The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.
- **Cell Staining:** Remove the existing culture medium from the live cells and replace it with the freshly prepared staining solution.
- **Incubation:** Incubate the cells at 37°C in a humidified incubator with 5% CO₂ for 15-30 minutes. The incubation time can be adjusted based on the specific cell line and experimental requirements.

- Imaging: The cells can be imaged directly in the staining solution without any washing steps.
[3] Place the imaging vessel on the stage of a fluorescence microscope and acquire images using the appropriate filter set for the chosen LysoView™ dye.

Protocol 2: Monitoring Lysosomal pH with pH-Sensitive LysoView™ Dyes

This protocol is specifically for using the pH-sensitive dyes, LysoView™ 540 and LysoView™ 633, to observe changes in lysosomal pH.

Materials:

- LysoView™ 540 or LysoView™ 633 stock solution
- Complete cell culture medium
- Live cells cultured in a suitable imaging vessel
- Fluorescence microscope with appropriate filter sets
- (Optional) Reagents to modulate lysosomal pH (e.g., Bafilomycin A1, Chloroquine)

Procedure:

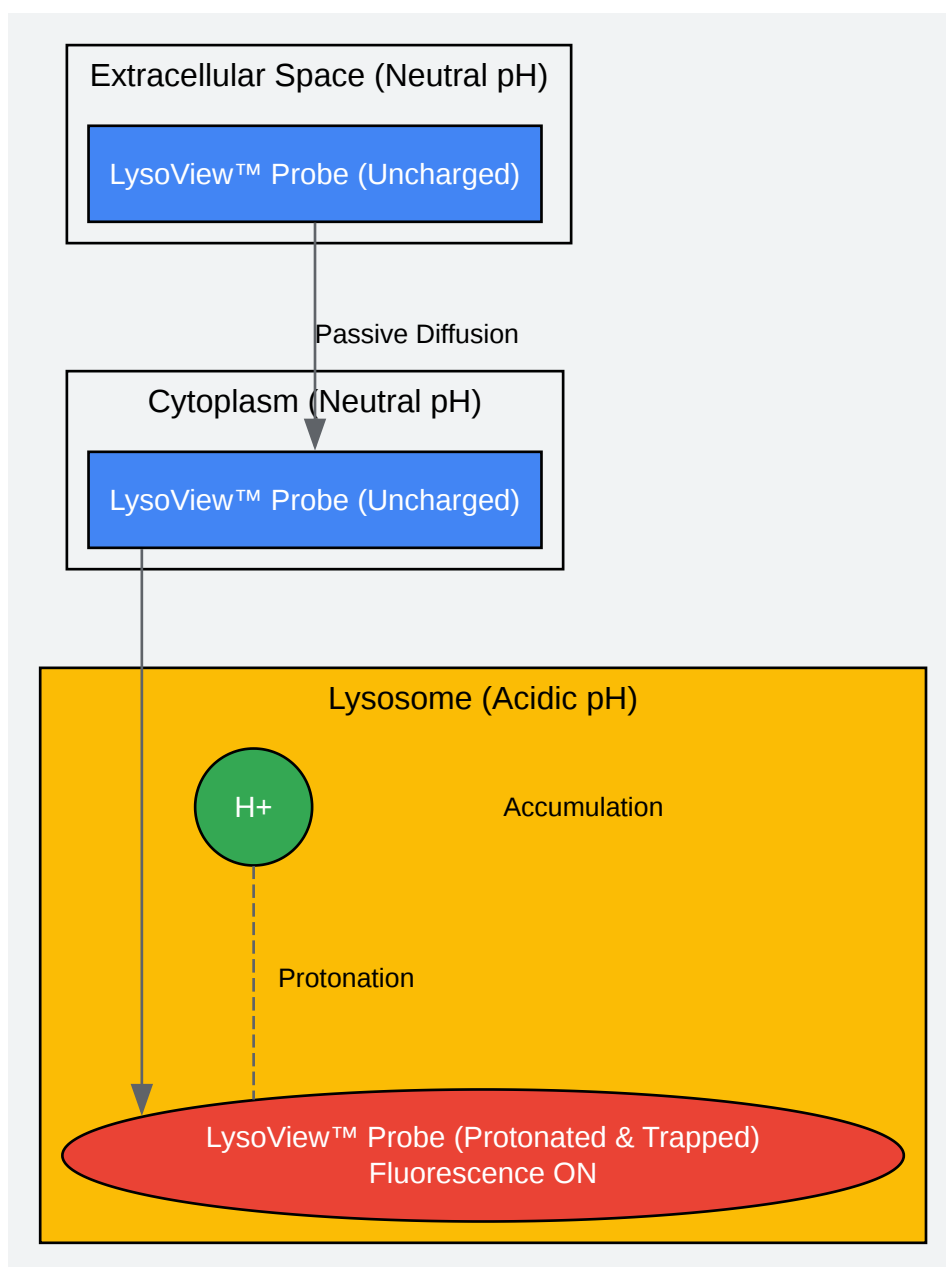
- Cell Staining: Follow steps 1-3 of the General Wash-Free Lysosomal Staining protocol to label the lysosomes.
- Baseline Imaging: Image the stained cells to establish a baseline fluorescence intensity of the lysosomes under normal conditions.
- Induce pH Change (Optional): To observe pH changes, treat the cells with a compound known to alter lysosomal pH. Prepare the treatment solution in complete cell culture medium and add it directly to the cells.
- Time-Lapse Imaging: Acquire images at regular intervals to monitor the changes in fluorescence intensity of the LysoView™ dye over time. An increase in fluorescence intensity of LysoView™ 540 and LysoView™ 633 corresponds to an increase in lysosomal acidity.

- **Data Analysis:** Quantify the fluorescence intensity of individual lysosomes or the total lysosomal fluorescence per cell over the time course of the experiment to determine the relative changes in lysosomal pH.

Visualizations

Mechanism of Wash-Free Lysosomal Staining

The following diagram illustrates the principle behind the accumulation of LysoView™ dyes in the acidic environment of lysosomes, enabling a wash-free protocol.

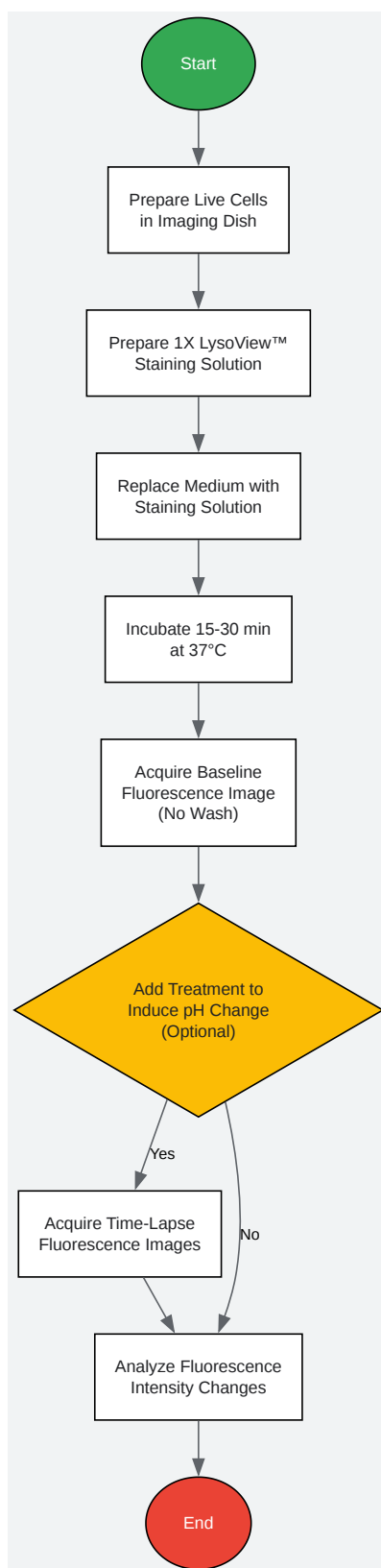


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Caption: Mechanism of LysoView™ dye accumulation in lysosomes.

Experimental Workflow for Wash-Free Lysosomal pH Monitoring

The diagram below outlines the streamlined workflow for monitoring lysosomal pH using pH-sensitive LysoView™ dyes without any wash steps.



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Caption: Wash-free experimental workflow for lysosomal pH analysis.

Conclusion

The use of wash-free lysosomal pH probes like the LysoView™ dyes offers a significant advantage for live-cell imaging studies by simplifying the experimental procedure and reducing potential cell stress. The availability of a range of spectral variants, including pH-sensitive options, provides researchers with versatile tools to investigate lysosomal biology and its role in health and disease. By eliminating wash steps, these protocols enhance the efficiency and reproducibility of experiments, making them ideal for high-throughput screening and delicate long-term imaging applications in drug development and fundamental research.

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